

Phenylephrine Pidolate: A Comprehensive Technical Review of its Chemical Properties

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Compound of Interest

Compound Name: *Phenylephrine pidolate*

CAS No.: 93963-54-3

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Abstract

Phenylephrine is a well-established alpha-1 adrenergic receptor agonist utilized primarily as a vasoconstrictor and nasal decongestant. While commonly available as the hydrochloride salt, alternative salt forms such as **phenylephrine pidolate** are of interest for potential modifications in bioavailability, stability, and formulation characteristics. This technical guide provides an in-depth review of the core chemical properties of **phenylephrine pidolate**, drawing upon available data for its constituent components: phenylephrine and pidolic acid. This document is intended to serve as a foundational resource for researchers and professionals engaged in the development and characterization of phenylephrine-based therapeutics. All quantitative data is presented in structured tables, and detailed experimental protocols for relevant analytical and synthetic procedures are provided.

Introduction to Phenylephrine Pidolate

Phenylephrine pidolate is an organic salt formed from the reaction of the basic phenylephrine molecule with the acidic pidolic acid (also known as pyroglutamic acid). The formation of this

salt can potentially alter the physicochemical properties of phenylephrine, which may influence its pharmacokinetic and pharmacodynamic profile. As direct experimental data for **phenylephrine pidolate** is limited in publicly available literature, this guide will provide a comprehensive overview based on the individual properties of phenylephrine and pidolic acid.

Chemical Properties

The chemical properties of **phenylephrine pidolate** are determined by the synergistic combination of the phenylephrine cation and the pidolate anion.

Phenylephrine

Phenylephrine is a synthetic sympathomimetic amine. Its chemical and physical properties are well-documented.

Table 1: Physicochemical Properties of Phenylephrine

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ NO ₂	[1]
Molecular Weight	167.21 g/mol	[2]
IUPAC Name	(R)-3-(1-hydroxy-2-(methylamino)ethyl)phenol	[1]
CAS Number	59-42-7	[3]
Melting Point	170-171 °C	
pKa	8.77 (phenolic OH), 9.84 (amino group)	
LogP	-0.3	[1]
Solubility	Freely soluble in water and alcohol.	[1]

Pidolic Acid (Pyroglutamic Acid)

Pidolic acid is a cyclic amino acid derivative. It is a naturally occurring compound found in various biological tissues.

Table 2: Physicochemical Properties of Pidolic Acid

Property	Value
Molecular Formula	C ₅ H ₇ NO ₃
Molecular Weight	129.11 g/mol
IUPAC Name	(2S)-5-oxopyrrolidine-2-carboxylic acid
CAS Number	98-79-3
Melting Point	155-157 °C
Appearance	Pale yellow crystalline solid

Phenylephrine Pidolate (Projected Properties)

Based on the properties of its components, the following properties for **phenylephrine pidolate** can be projected. It is crucial to note that these are theoretical and require experimental verification.

Table 3: Projected Physicochemical Properties of **Phenylephrine Pidolate**

Property	Projected Value
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₅
Molecular Weight	296.32 g/mol
Appearance	Likely a crystalline solid
Solubility	Expected to be water-soluble

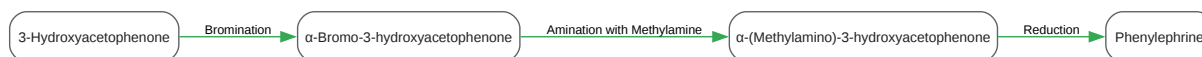
Synthesis of Phenylephrine and its Salts

Several synthetic routes for phenylephrine have been reported. A common approach involves the reaction of 3-hydroxyacetophenone with a suitable aminating agent followed by reduction.

The formation of a salt, such as the pidolate, is typically achieved by reacting the free base of phenylephrine with the corresponding acid in a suitable solvent.

General Synthesis of Phenylephrine

A general synthetic scheme for phenylephrine is outlined below.^[4]^[5]

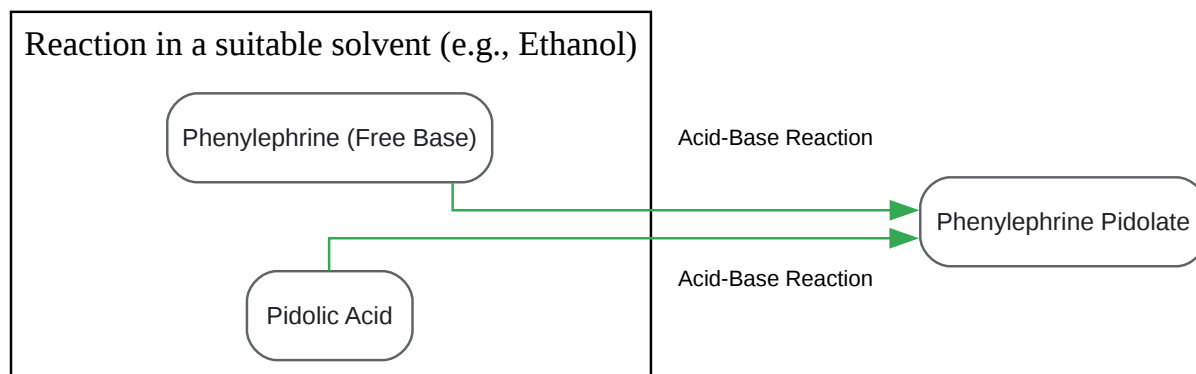


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Caption: General synthetic pathway for phenylephrine.

Salt Formation (Phenylephrine Pidolate)

The synthesis of **phenylephrine pidolate** would involve the reaction of equimolar amounts of phenylephrine free base and pidolic acid in a suitable solvent, followed by crystallization of the resulting salt.



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Caption: Conceptual workflow for the synthesis of **phenylephrine pidolate**.

Analytical Methodologies

The analysis of phenylephrine and its salts is crucial for quality control and pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) is the most common analytical technique employed.

High-Performance Liquid Chromatography (HPLC) for Phenylephrine Analysis

A validated stability-indicating RP-HPLC method is essential for the determination of phenylephrine in bulk and pharmaceutical dosage forms.

Table 4: Typical HPLC Parameters for Phenylephrine Analysis

Parameter	Condition	Reference
Column	C18 (e.g., 250 mm x 4.6 mm, 5 μ m)	[6]
Mobile Phase	Isocratic or gradient elution with a mixture of an aqueous buffer (e.g., phosphate or acetate buffer, pH adjusted) and an organic modifier (e.g., methanol or acetonitrile).	[6][7]
Flow Rate	Typically 1.0 mL/min	[6]
Detection	UV at 272 nm or 280 nm	[6]
Injection Volume	20 μ L	[6]
Temperature	Ambient or controlled (e.g., 25 $^{\circ}$ C)	[6]

Experimental Protocol: HPLC Assay of Phenylephrine Hydrochloride

The following protocol is a representative example for the HPLC analysis of phenylephrine hydrochloride, which can be adapted for **phenylephrine pidolate**.[\[6\]](#)

1. Preparation of Mobile Phase:

- Prepare a buffer solution (e.g., 20 mM potassium dihydrogen phosphate).
- Adjust the pH to 3.0 with phosphoric acid.
- Mix the buffer with methanol in a ratio of 80:20 (v/v).
- Filter through a 0.45 μ m membrane filter and degas.

2. Preparation of Standard Solution:

- Accurately weigh about 25 mg of phenylephrine hydrochloride reference standard into a 25 mL volumetric flask.
- Dissolve in and dilute to volume with the mobile phase to obtain a concentration of 1 mg/mL.
- Further dilute to a working concentration of 100 μ g/mL with the mobile phase.

3. Preparation of Sample Solution:

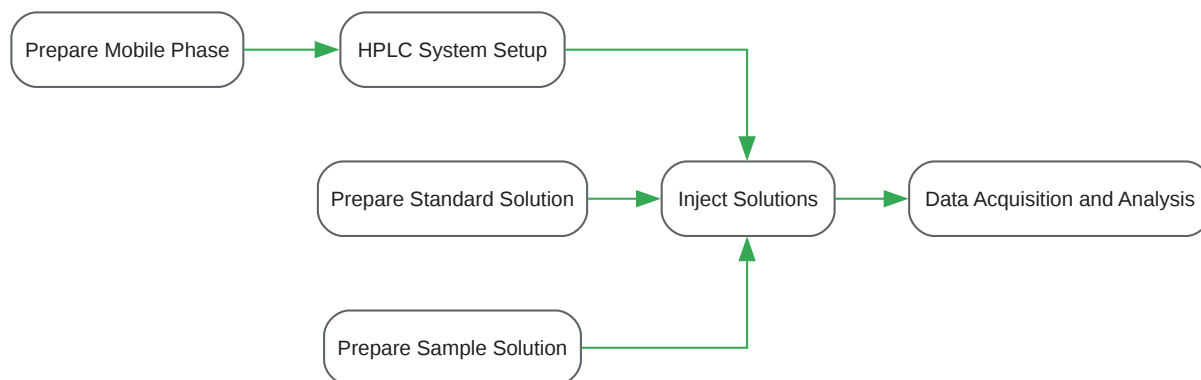
- For a tablet formulation, weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to 25 mg of phenylephrine hydrochloride into a 25 mL volumetric flask.
- Add about 15 mL of mobile phase and sonicate for 15 minutes.
- Dilute to volume with the mobile phase and mix.
- Filter a portion of this solution through a 0.45 μ m syringe filter.
- Dilute the filtrate with the mobile phase to obtain a final concentration of 100 μ g/mL.

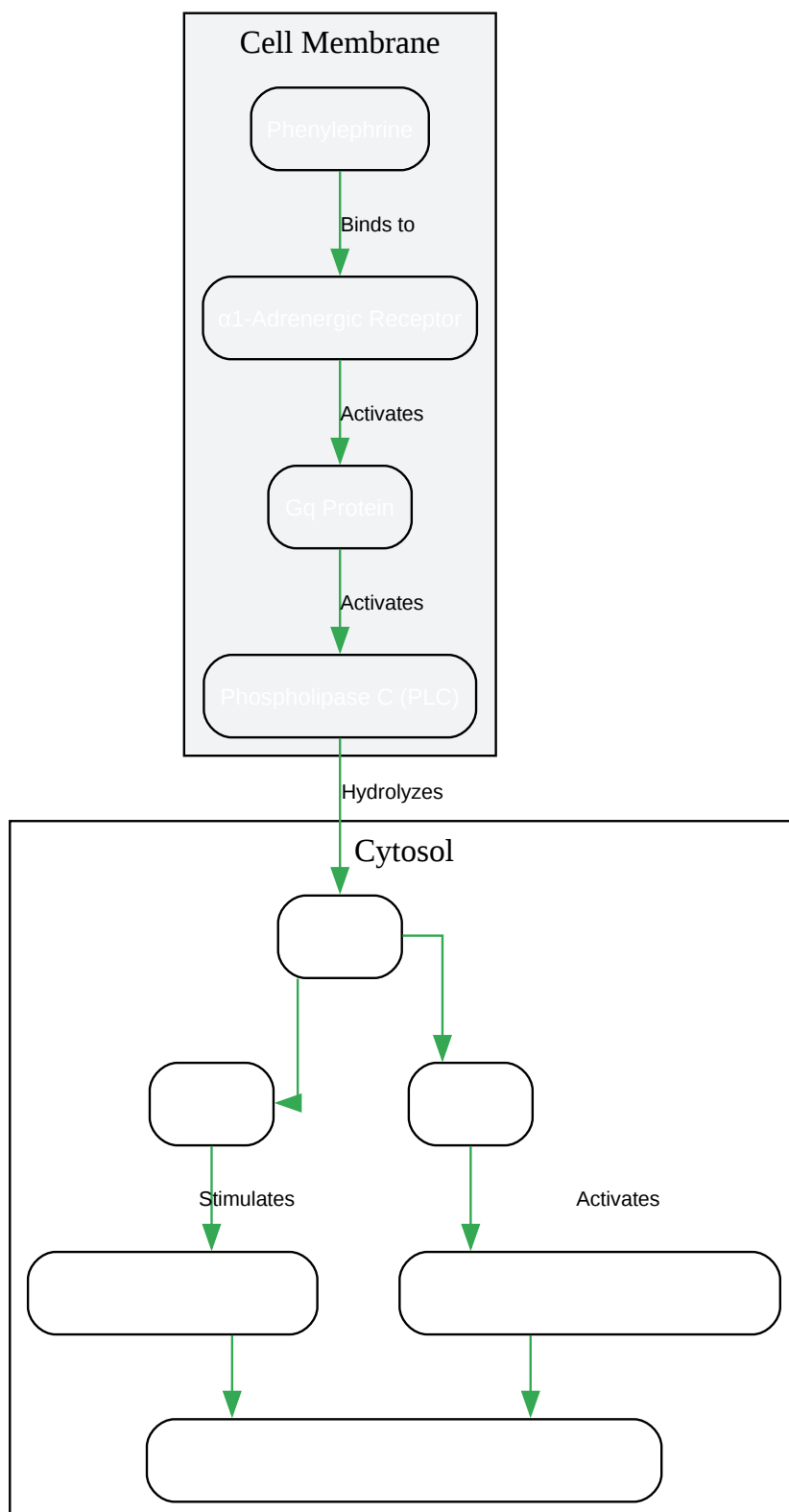
4. Chromatographic Conditions:

- As specified in Table 4.

5. Procedure:

- Inject equal volumes (e.g., 20 μ L) of the standard and sample solutions into the chromatograph.
- Record the chromatograms and measure the peak areas.
- Calculate the quantity of phenylephrine hydrochloride in the sample.





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